

Application Notes and Protocols for the Synthesis of Dichlorinated Rhodamines

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Compound of Interest

Compound Name: 3,6-Dichlorotrimellitic anhydride

Cat. No.: B559624

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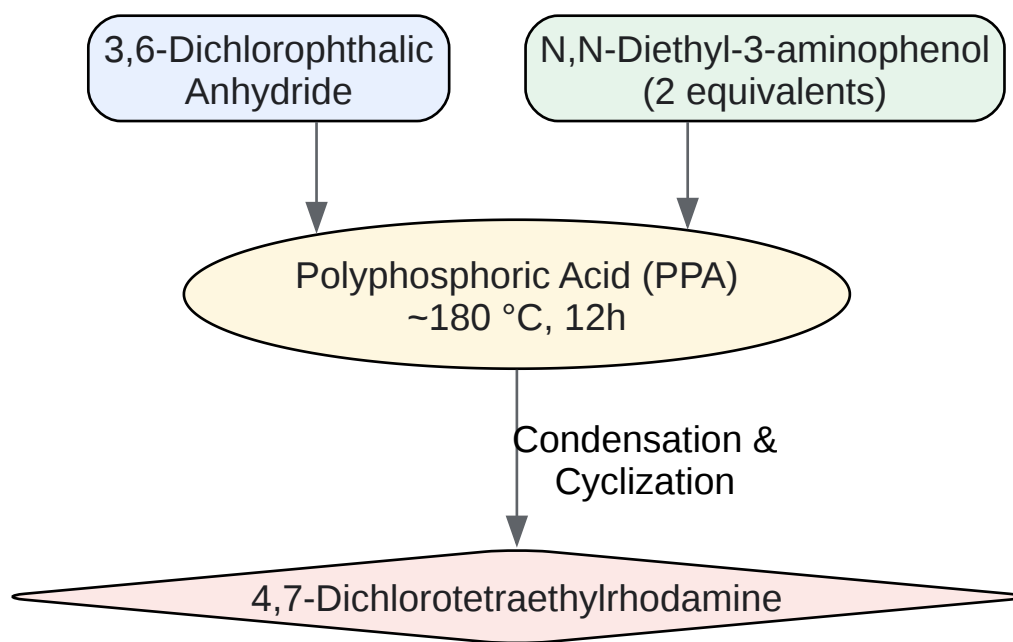
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dichlorinated rhodamines are a class of fluorescent dyes with applications in biological imaging, DNA sequencing, and as tracers. The introduction of chlorine atoms onto the rhodamine scaffold can modulate the spectral properties and photostability of the dye. This document provides a detailed protocol for the synthesis of a representative dichlorinated rhodamine, 4,7-dichlorotetramethylrhodamine, through the condensation of 3,6-dichlorophthalic anhydride with N,N-dimethyl-3-aminophenol. Protocols for the synthesis of the necessary precursors are also provided.

Overview of the Synthetic Workflow

The synthesis of 4,7-dichlorinated rhodamines is a multi-step process that begins with the preparation of the key precursors: 3,6-dichlorophthalic anhydride and an N,N-dialkyl-3-aminophenol. These precursors are then condensed in the presence of a strong acid catalyst, such as polyphosphoric acid, to yield the final dichlorinated rhodamine dye. The overall workflow is depicted below.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com